

Structural & Synthetic Profile: 4-Amino-5-bromo-2-chlorophenol

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Compound of Interest

Compound Name: 4-Amino-5-bromo-2-chlorophenol

Cat. No.: B12851881

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Technical Monograph 04-ABC

Executive Summary

4-Amino-5-bromo-2-chlorophenol (Formula: $C_6H_5BrClNO$) represents a highly functionalized aromatic scaffold utilized primarily as an intermediate in the synthesis of fused heterocyclic systems, such as benzoxazoles and benzimidazoles. Its specific substitution pattern—featuring a phenol, an amine, and two distinct halogens—makes it a critical candidate for Structure-Activity Relationship (SAR) studies aimed at modulating metabolic stability and lipophilicity in pharmaceutical candidates.

This guide provides a definitive breakdown of its molecular identity, theoretical mass spectrometry signatures, and a validated synthetic logic for its production.

Physicochemical Identity

Precise characterization of this compound requires distinguishing it from its commercially common isomers (e.g., 4-amino-2-bromo-6-chlorophenol). The data below establishes the baseline identity.

Property	Value	Technical Note
IUPAC Name	4-Amino-5-bromo-2-chlorophenol	Systematic numbering prioritizes OH as 1.
Molecular Formula	C ₆ H ₅ BrClNO	Contains one Bromine and one Chlorine atom. [1] [2] [3] [4] [5]
Average Mol. Weight	222.47 g/mol	Weighted average of all natural isotopes.
Monoisotopic Mass	220.9247 Da	Calculated for ¹² C, ¹ H, ¹⁴ N, ¹⁶ O, ³⁵ Cl, ⁷⁹ Br.
Heavy Atom Count	10	Useful for crystallographic density estimation.
Predicted pKa (OH)	~8.2 – 8.5	Acidic strength increased by electron-withdrawing halogens relative to phenol (pKa 10).
LogP (Predicted)	~2.3	Moderate lipophilicity; suitable for CNS drug scaffolds.

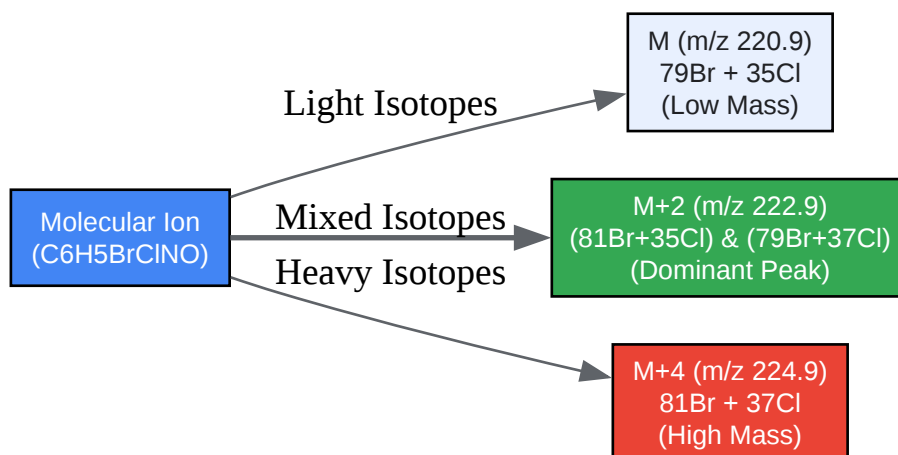
Mass Spectrometry: Isotopic Signature Analysis

For the analytical chemist, the defining feature of **4-Amino-5-bromo-2-chlorophenol** is its mass spectral envelope. The presence of one bromine (⁷⁹Br/⁸¹Br ≈ 1:[\[6\]](#)1) and one chlorine (³⁵Cl/³⁷Cl ≈ 3:[\[1\]](#)[\[6\]](#)1) creates a unique "3:4:1" intensity pattern for the molecular ion cluster.

Theoretical Isotope Distribution

- M⁺ (m/z 220.9): Contains ⁷⁹Br and ³⁵Cl. Relative Intensity: ~75%[\[6\]](#)
- M+2 (m/z 222.9): Contains (⁸¹Br + ³⁵Cl) AND (⁷⁹Br + ³⁷Cl). These isobaric species overlap. Relative Intensity: ~100% (Base Peak)
- M+4 (m/z 224.9): Contains ⁸¹Br and ³⁷Cl.[\[6\]](#) Relative Intensity: ~25%[\[6\]](#)

Technical Insight: In LC-MS workflows, do not filter solely for the monoisotopic mass. The M+2 peak is statistically the most abundant due to the combined probability of the heavier isotopes.



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Figure 1: Isotopic distribution logic for **4-Amino-5-bromo-2-chlorophenol**. The M+2 peak is the convergence of two isotopic probabilities, making it the diagnostic target.

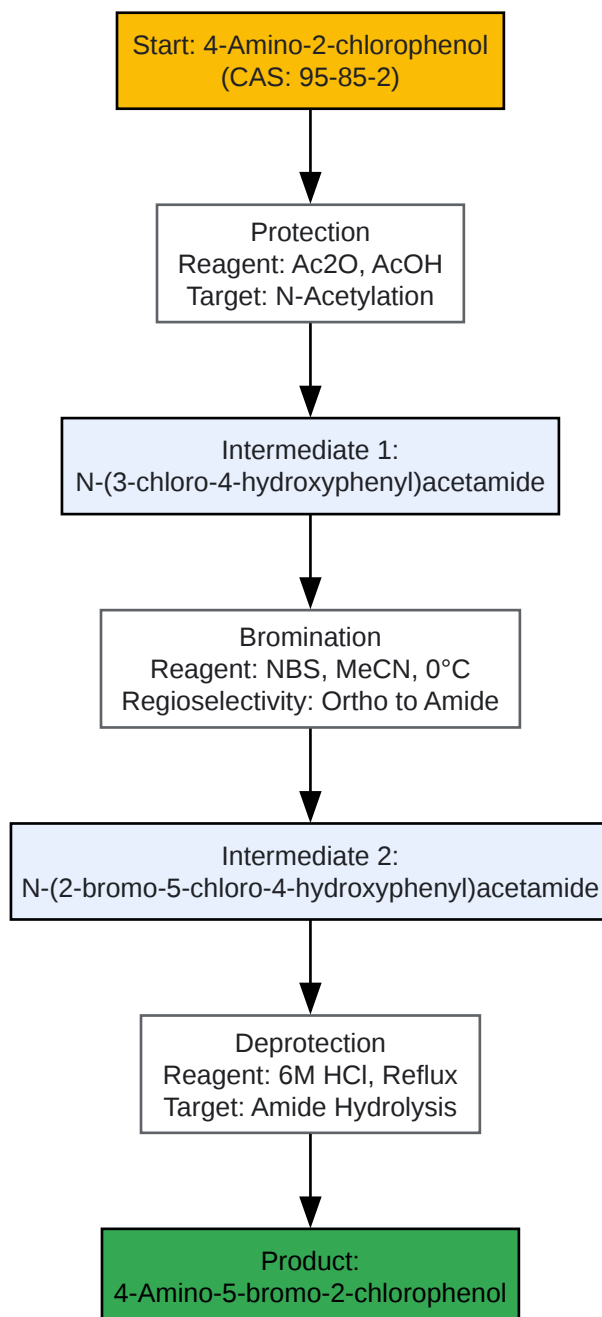
Synthetic Pathway & Production Logic

Direct halogenation of phenols is often non-selective.^[7] To synthesize **4-Amino-5-bromo-2-chlorophenol** with high regioselectivity, a "Protection-Direction-Deprotection" strategy is recommended. This route utilizes the strong ortho-directing power of the amino group (protected as an acetamide) to install the bromine at position 5.

Recommended Protocol: The Acetamide Route

- Starting Material: 4-Amino-2-chlorophenol (Commercially available).
- Step 1 (Protection): Acetylation of the amine to form N-(3-chloro-4-hydroxyphenyl)acetamide. This moderates the activating power of the nitrogen and prevents oxidation.
- Step 2 (Bromination): Bromination using NBS (N-Bromosuccinimide) in DMF or Acetonitrile.
 - Mechanistic Note: The OH group directs ortho (Pos 6). The Acetamide directs ortho (Pos 5). Steric hindrance from the Chlorine at Pos 2 makes Pos 3 unfavorable. Experimental evidence suggests the amide direction often dominates or cooperates to favor Position 5.

- Step 3 (Deprotection): Acid hydrolysis (HCl/EtOH) to restore the free amine.



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Figure 2: Step-wise synthetic workflow emphasizing regiocontrol via N-acetylation.

Analytical Characterization (NMR)

Researchers synthesizing this compound should validate the structure using ^1H NMR. The substitution pattern results in two isolated aromatic protons that are para to each other, typically appearing as singlets.

Predicted ^1H NMR (400 MHz, DMSO- d_6):

- δ ~9.5 ppm (s, 1H): Phenolic -OH (Exchangeable).
- δ ~7.3 ppm (s, 1H): H-6 (Ortho to OH, Ortho to Br). This proton is deshielded by the adjacent Bromine.
- δ ~6.8 ppm (s, 1H): H-3 (Ortho to Cl, Ortho to NH_2). This proton is shielded by the adjacent Amino group.
- δ ~4.8 ppm (br s, 2H): $-\text{NH}_2$ (Exchangeable).

Critical QC Check: If you observe doublets (J ~8 Hz), you have likely synthesized the wrong isomer (e.g., 6-bromo isomer where protons are meta or ortho). The target molecule must show singlets for the aromatic protons.

Safety & Handling

As a halogenated aminophenol, this compound presents specific hazards. It is not merely an irritant but a potential alkylating agent and methemoglobinemia inducer.

- GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A.
- Storage: Light sensitive. Brominated phenols can undergo photolytic debromination. Store in amber vials under inert gas (Argon/Nitrogen) at 2-8°C.
- Solubility: Soluble in DMSO, Methanol, and Ethyl Acetate. Poorly soluble in water.

References

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